In-Depth Technical Guide to the Thermodynamic Properties of Silver Bromate

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Compound of Interest	
Compound Name:	Silver bromate
Cat. No.:	B1600194

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **silver bromate** ($AgBrO_3$). The information presented herein is intended to support research and development activities where this compound may be utilized, offering a detailed look at its energetic and solubility characteristics. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental methodologies are provided for key thermodynamic parameters.

Core Thermodynamic Properties of Silver Bromate

Silver bromate is a white, crystalline solid that is sparingly soluble in water. Its thermodynamic properties are crucial for understanding its stability, reactivity, and behavior in various chemical systems. The following sections detail the key thermodynamic parameters for this compound.

Quantitative Thermodynamic Data

The experimentally determined and calculated thermodynamic values for **silver bromate** at standard conditions (298.15 K and 1 bar) are summarized in the tables below.

Table 1: Standard Molar Thermodynamic Properties of **Silver Bromate** ($AgBrO_3$)

Thermodynamic Property	Symbol	Value	Units
Molar Mass	M	235.77	g/mol
Standard Molar Enthalpy of Formation	Δ_fH^0	-26.4	kJ/mol
Standard Molar Entropy	S^0	154	J/(mol·K)
Standard Gibbs Free Energy of Formation (calculated)	Δ_fG^0	36.9	kJ/mol
Melting Point	T_m	582	K (309 °C)
Density	ρ	5.206	g/cm³

Table 2: Solubility and Dissolution Properties of **Silver Bromate** in Water at 298.15 K

Property	Symbol	Value	Units
Solubility Product Constant	Ksp	5.38×10^{-5}	mol²/L²
Molar Solubility	s	7.33×10^{-3}	mol/L
Standard Enthalpy of Solution	$\Delta_{sol}H^0$	49.29	kJ/mol
Standard Gibbs Free Energy of Solution	$\Delta_{sol}G^0$	24.3	kJ/mol
Standard Entropy of Solution	$\Delta_{sol}S^0$	83.8	J/(mol·K)

Experimental Protocols

Detailed methodologies for determining the key thermodynamic properties of **silver bromate** are outlined below. These represent generalized experimental procedures applicable to

sparingly soluble inorganic salts.

Determination of the Solubility Product Constant (Ksp)

The solubility product constant of **silver bromate** can be determined through the measurement of the molar concentration of its constituent ions in a saturated solution.

Methodology:

- Preparation of a Saturated Solution: A supersaturated solution of **silver bromate** is prepared by adding an excess of solid $AgBrO_3$ to deionized water in a conical flask. The flask is then sealed and agitated in a constant temperature bath (298.15 K) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Filtration: Once equilibrium is established, the solution is allowed to settle. A sample of the supernatant is carefully withdrawn using a syringe fitted with a fine filter (e.g., 0.22 μm) to prevent the transfer of any undissolved solid.

- Determination of Ion Concentration: The concentration of silver ions (Ag^+) in the filtrate can be determined using various analytical techniques, such as:

  - Atomic Absorption Spectroscopy (AAS): A highly sensitive method for quantifying metal ion concentrations. A calibration curve is first generated using standard solutions of a soluble silver salt (e.g., $AgNO_3$). The absorbance of the filtered sample is then measured, and the concentration of Ag^+ is determined from the calibration curve.

  - Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES): Another highly sensitive method for elemental analysis that can be used to determine the silver ion concentration.

  - Titration: The concentration of bromate ions (BrO_3^-) can be determined by iodometric titration. An excess of potassium iodide is added to an acidified sample of the filtrate. The bromate ions oxidize the iodide ions to iodine, which is then titrated with a standardized solution of sodium thiosulfate using a starch indicator.

- Calculation of Ksp: The molar solubility (s) of **silver bromate** is equal to the concentration of Ag^+ and BrO_3^- ions at equilibrium. The Ksp is then calculated using the following equation:

$$Ksp = [Ag^+][BrO_3^-] = s^2$$
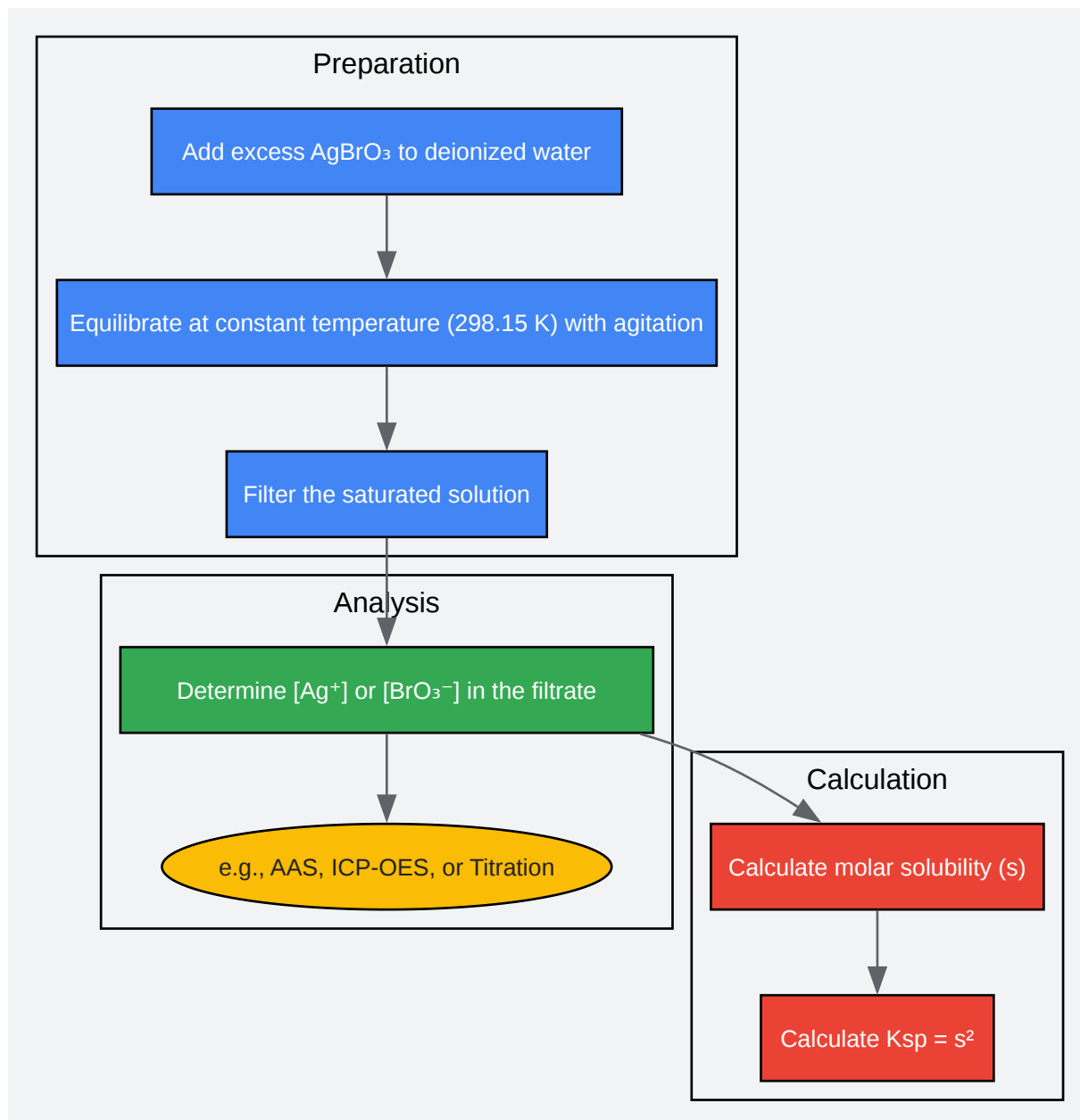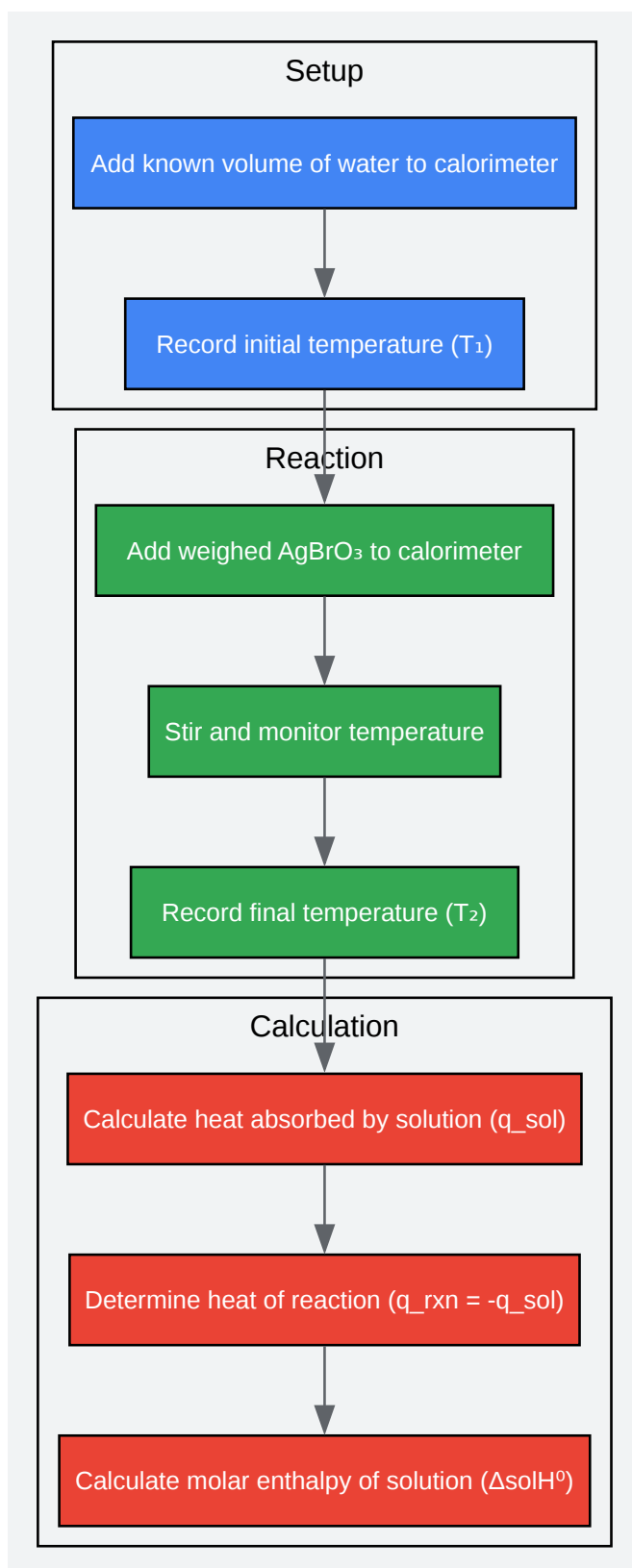

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Experimental workflow for Ksp determination.

Determination of the Enthalpy of Solution ($\Delta_{sol}H^0$) by Solution Calorimetry

The enthalpy of solution is the heat absorbed or released when a substance dissolves in a solvent. For **silver bromate**, this is an endothermic process.

Methodology:

- Calorimeter Setup: A constant-pressure calorimeter (e.g., a coffee-cup calorimeter) is assembled. A known volume of deionized water is added to the calorimeter, and the system is allowed to reach thermal equilibrium. The initial temperature (T_1) is recorded.

- Sample Preparation: A precisely weighed sample of dry **silver bromate** powder is prepared.

- Dissolution: The weighed **silver bromate** is added to the water in the calorimeter. The mixture is gently stirred to facilitate dissolution, and the temperature is monitored continuously.

- Temperature Measurement: The temperature of the solution will decrease as the endothermic dissolution proceeds. The lowest temperature reached (T_2) is recorded.

- Calculation of Enthalpy of Solution:

  - The heat absorbed by the solution (q_sol) is calculated using the equation: q_sol = m_sol * c_sol * ΔT where m_sol is the total mass of the solution (mass of water + mass of $AgBrO_3$), c_sol is the specific heat capacity of the solution (approximated as the specific heat capacity of water, 4.184 J/(g·K)), and ΔT is the change in temperature (T_2 - T_1).

  - The heat change for the reaction (q_rxn) is equal in magnitude but opposite in sign to the heat change of the solution: q_rxn = -q_sol

  - The molar enthalpy of solution ($\Delta solH^0$) is then calculated by dividing the heat of reaction by the number of moles of **silver bromate** dissolved.

Setup

Add known volume of water to calorimeter

↓

Record initial temperature (T_1)

Reaction

Add weighed $AgBrO_3$ to calorimeter

↓

Stir and monitor temperature

↓

Record final temperature (T_2)

Calculation

Calculate heat absorbed by solution (q_sol)

↓

Determine heat of reaction (q_rxn = -q_sol)

↓

Calculate molar enthalpy of solution ($\Delta solH^o$)

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Experimental workflow for enthalpy of solution determination.

Disclaimer

The thermodynamic data and experimental protocols presented in this guide are based on available scientific literature. It is recommended that researchers verify these values and adapt the methodologies to their specific laboratory conditions and safety protocols.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com